Cost-benefit analysis of using different aminobenzoate starting materials

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Compound of Interest

Compound Name:	*Tert-butyl 5-amino-2-methoxybenzoate*
Cat. No.:	*B13566457*

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Comparative Guide: Aminobenzoate Starting Materials in Drug Discovery

Cost-Benefit & Synthetic Performance Analysis[1][2][3]

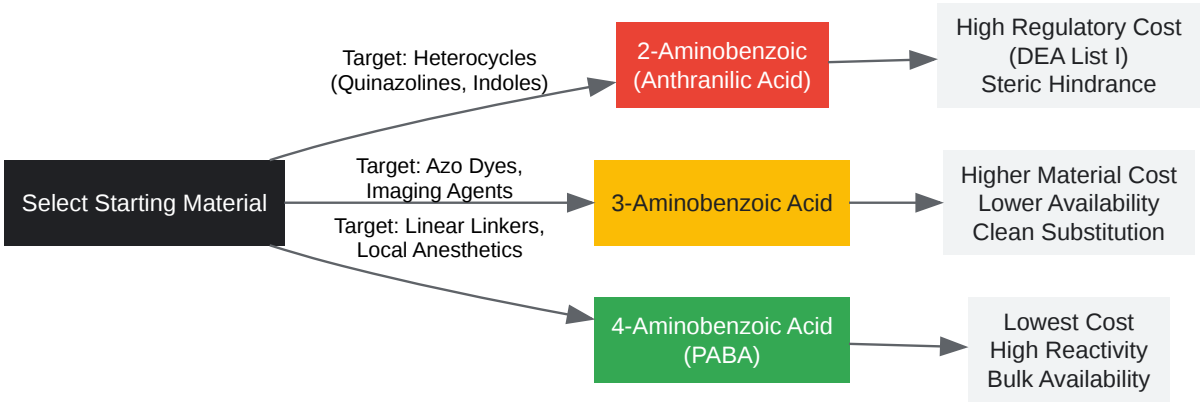
Executive Summary: The Isomer Decision Matrix

In drug development, the choice between ortho- (2-aminobenzoic), meta- (3-aminobenzoic), and para- (4-aminobenzoic) isomers is rarely just about raw material cost.[1][2] It is a trade-off between synthetic reactivity, regulatory compliance, and pharmacokinetic (PK) potential.[3][1][2]

While 4-Aminobenzoic acid (PABA) offers the lowest cost and highest supply chain reliability, 2-Aminobenzoic acid (Anthranilic acid) provides unique access to privileged heterocyclic scaffolds (quinazolines) at the expense of strict regulatory oversight (DEA List I).[1][2]

Strategic Selection Guide

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Figure 1: Strategic decision tree for selecting aminobenzoate isomers based on target application and constraints.

Economic & Regulatory Analysis

The "cost" of a starting material extends beyond the price per kilogram.[2] For aminobenzoates, regulatory compliance is the primary hidden cost driver.[2]

Feature	2-Aminobenzoic (Anthranilic)	3-Aminobenzoic	4-Aminobenzoic (PABA)
Relative Cost	Low ($)	High ($)	Lowest ($)
Supply Chain	Controlled (DEA List I)	Niche / Specialty	Commodity / Bulk
Regulatory Burden	High: Precursor to Methaqualone.[3][1][2] Requires registration/tracking [1].[3][1][2]	Low: Standard chemical handling.	Low: GRAS status in some applications (Vitamin Bx).[3][1][2]
Primary Use	Fenamates (NSAIDs), Perfumes, Agrochemicals	Imaging agents, Cross-linkers	Sunscreens, Local Anesthetics (Benzocaine)

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Critical Insight: Using Anthranilic acid requires strict inventory logging and DEA compliance in the US (and similar bodies globally) because it is a direct precursor to the sedative Methaqualone (Quaalude) [1].[3][1] For early-stage discovery, this administrative burden often justifies paying the premium for a substituted derivative rather than the raw acid.[2]

Scientific Analysis: Reactivity & Synthetic Performance

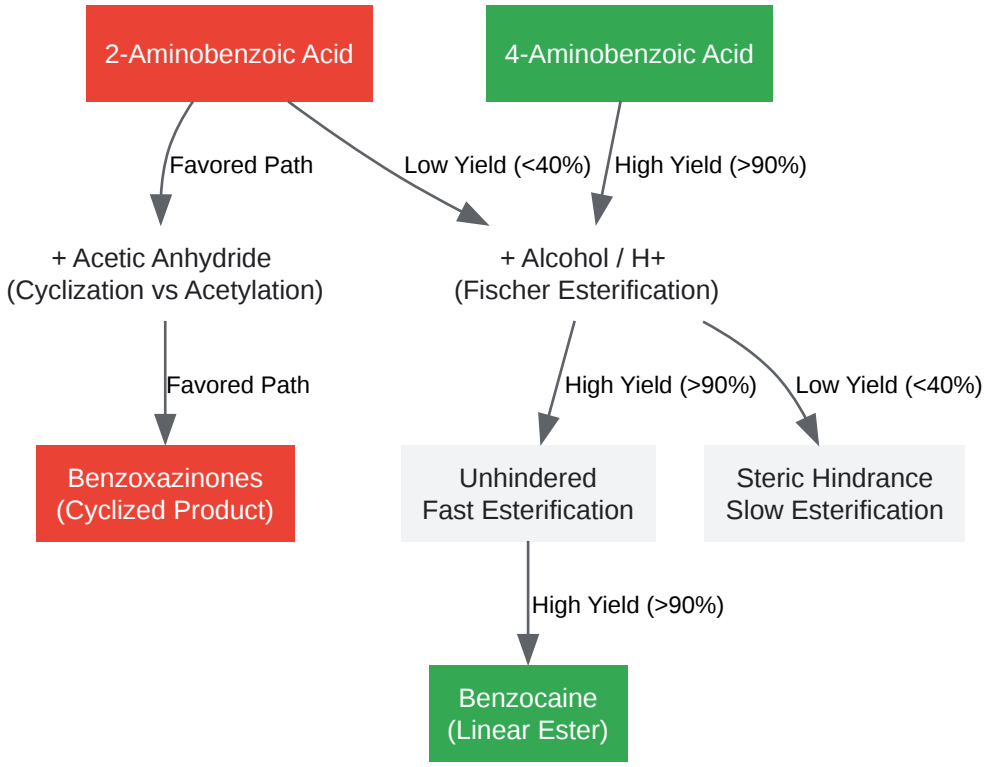
The position of the amino group relative to the carboxylic acid dictates the electronic and steric environment, fundamentally altering reaction yields.[2]

Electronic & Steric Effects

- Ortho-Effect (2-ABA):
  - Mechanism: Intramolecular Hydrogen Bonding (IMHB) occurs between the amine hydrogen and the carbonyl oxygen.[1]
  - Consequence: This stabilizes the carboxylate anion, making 2-ABA more acidic than benzoic acid, but it reduces the nucleophilicity of the amine due to steric crowding and H-bond locking [2].[3][1]
  - Application: Ideal for cyclization reactions where the amine and acid react with a third component to close a ring (e.g., synthesis of Quinazolinones).[3][1][2]
- Para-Effect (4-ABA):
  - Mechanism: The amine lone pair is conjugated with the ring and the electron-withdrawing carboxyl group.[3][1]
  - Consequence: While the amine is less basic than an aliphatic amine, it is sterically unhindered.[3][1] It acts as an excellent nucleophile for linear amide coupling or esterification.[1][2]
  - Application: High-yield synthesis of benzocaine via Fischer esterification [3].[3][1][2]

Comparative Reaction Pathways

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Figure 2: Divergent reaction pathways driven by steric positioning of the amino group.

Experimental Protocol: Comparative Esterification

To validate the cost-benefit analysis, we compare the synthesis of ethyl esters (Benzocaine analogs).[2] This protocol demonstrates the "Para-Advantage" in simple substitutions versus the "Ortho-Challenge."

Objective: Synthesize ethyl aminobenzoate isomers via acid-catalyzed esterification.

Materials

- Starting Materials: 2-ABA (Anthranilic), 4-ABA (PABA).
- Reagents: Absolute Ethanol (EtOH), Conc. Sulfuric Acid (

  ), Sodium Carbonate (

).[3][1][2][4]

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- Equipment: 100mL Round Bottom Flask, Reflux Condenser, Magnetic Stirrer, Ice Bath.

Step-by-Step Methodology

- Setup:
  - Place 0.05 mol of the respective aminobenzoic acid isomer into a 100 mL round-bottom flask.
  - Add 40 mL of absolute ethanol. Stir until suspended.
  - Critical Step: Slowly add 4 mL of conc.

    dropwise.[3][1][2] (Exothermic reaction).[3][1][2]
- Reflux (The Differentiator):
  - 4-ABA (PABA): Reflux for 60 minutes. The solution will turn clear as the reaction proceeds rapidly.
  - 2-ABA (Anthranilic): Reflux for 120-180 minutes.[1][2] The reaction is sluggish due to the steric bulk of the ortho-amino group blocking the carbonyl carbon from ethanol attack.[2]
- Workup:
  - Cool mixture to room temperature.
  - Pour into 150 mL of ice water.
  - Neutralize with 10%

    solution until pH ~8.[1][2] Evolution of

    gas will be observed.[3][1][2]
  - 4-ABA: A massive white precipitate (Benzocaine) forms immediately.[3][1][2]
  - 2-ABA: Precipitation is often oily or incomplete; requires extraction with ethyl acetate.[3][1][2]

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- Purification & Analysis:
  - Filter the solid (or dry the organic layer).[2] Recrystallize from Ethanol/Water.[1][2]
  - Validation: Assess purity via Melting Point (MP) and TLC (Silica, 3:1 Hexane:EtOAc).

Expected Results Table

Metric	4-ABA (Benzocaine Synthesis)	2-ABA (Anthranilate Synthesis)
Reaction Time	1 Hour	3+ Hours
Crude Yield	85 - 95%	40 - 60%
Purity (MP)	Sharp (88-90°C) [3]	Broad (often requires chromatography)
Observation	Clean precipitation	Oily by-products (oligomers)

Conclusion & Recommendations

1. For Linear Scaffolds (Esters/Amides): Choose 4-Aminobenzoic Acid (PABA).[3][1][2][5]

- Benefit: It is the most cost-effective and chemically efficient isomer.[1] The lack of steric hindrance allows for rapid, high-yield coupling reactions.[2]
- Cost: Negligible.[3][1][2] It is a bulk commodity.[3][1][2]

2. For Heterocyclic Scaffolds: Choose 2-Aminobenzoic Acid (Anthranilic Acid).[3][1][2]

- Benefit: The proximity of the amine and acid groups is a feature, not a bug, allowing for "one-pot" cyclizations to form quinazolines and benzoxazinones.[3][1]
- Cost: High regulatory overhead.[3][1][2] Ensure your facility has DEA List I handling clearance before ordering.[1][2]

3. For Specialized Probes: Choose 3-Aminobenzoic Acid.[1]

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- Benefit: Electronic uncoupling.[3][1][2] The amine and acid do not resonate strongly with each other, preserving distinct reactivity for dual-functional probes.[2]
- Cost: High raw material price ($/g) and lower availability.[3][1][2]

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